

# common issues with CK156 solubility and stability

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## Compound of Interest

Compound Name: CK156  
Cat. No.: B10824041

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## Technical Support Center: CK156

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the solubility and stability of **CK156**, a potent and selective DRAK1 inhibitor. This resource is intended for researchers, scientists, and drug development professionals to ensure successful experimental outcomes.

## Frequently Asked Questions (FAQs)

Q1: What is **CK156**?

**CK156** is a selective inhibitor of Death-Associated Protein Kinase 1 (DRAK1). It is supplied as a white to beige powder.

Q2: What is the recommended solvent for dissolving **CK156**?

Based on available data, **CK156** is soluble in DMSO at a concentration of 2 mg/mL. For other solvents, it is recommended to perform small-scale solubility tests.

Q3: How should I store **CK156**?

**CK156** powder should be stored at 2-8°C. Stock solutions, once prepared, should be aliquoted and stored at -20°C or -80°C to minimize freeze-thaw cycles.

Q4: Is **CK156** stable in aqueous solutions?

The stability of **CK156** in aqueous solutions has not been extensively reported in publicly available literature. As a general practice for small molecules, it is advisable to prepare fresh aqueous dilutions from a DMSO stock solution for each experiment and avoid long-term storage in aqueous buffers.

## Troubleshooting Guides

### Solubility Issues

Problem: I am having difficulty dissolving **CK156** powder in DMSO.

- Solution 1: Sonication. After adding the solvent, vortex the vial briefly and then place it in an ultrasonic bath for 5-10 minutes. This can help break up any clumps and facilitate dissolution.
- Solution 2: Gentle Warming. Warm the solution to 37°C for a short period (10-15 minutes). Do not overheat, as this may degrade the compound.
- Solution 3: Check Concentration. Ensure you are not exceeding the known solubility limit of 2 mg/mL in DMSO. If a higher concentration is required, consider testing other solvents such as ethanol or DMF in small, incremental amounts.

Problem: My **CK156** solution appears cloudy or has precipitates.

- Cause 1: Incomplete Dissolution. This may indicate that the compound is not fully dissolved. Refer to the solutions for solubility issues above.
- Cause 2: Supersaturation. The solution may be supersaturated, leading to precipitation over time. Try preparing a fresh solution at a slightly lower concentration.
- Cause 3: Contamination. The solvent may be contaminated with water or other impurities. Use anhydrous, high-purity solvents for preparing stock solutions.

## Stability Issues

Problem: I am observing a loss of activity with my **CK156** stock solution.

- Cause 1: Improper Storage. Stock solutions in DMSO should be stored at -20°C or -80°C. Avoid repeated freeze-thaw cycles by preparing single-use aliquots.
- Cause 2: Degradation in Aqueous Buffer. If you are diluting your stock solution in an aqueous buffer and storing it, the compound may be degrading. Prepare fresh dilutions for each experiment.
- Cause 3: Exposure to Light. While not specifically documented for **CK156**, many organic compounds are light-sensitive. Store stock solutions in amber vials or vials wrapped in foil to protect from light.

## Data Presentation

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>25</sub> N <sub>5</sub> O <sub>3</sub>	
Molecular Weight	395.45 g/mol	
Appearance	White to beige powder	
Solubility	DMSO: 2 mg/mL (clear solution)	
Storage Temperature	2-8°C (as powder)	

## Experimental Protocols

Protocol for Preparation of a 10 mM **CK156** Stock Solution in DMSO

- Calculate the required mass:
  - Molecular Weight of **CK156** = 395.45 g/mol
  - To prepare 1 mL (0.001 L) of a 10 mM (0.01 mol/L) solution, you need:

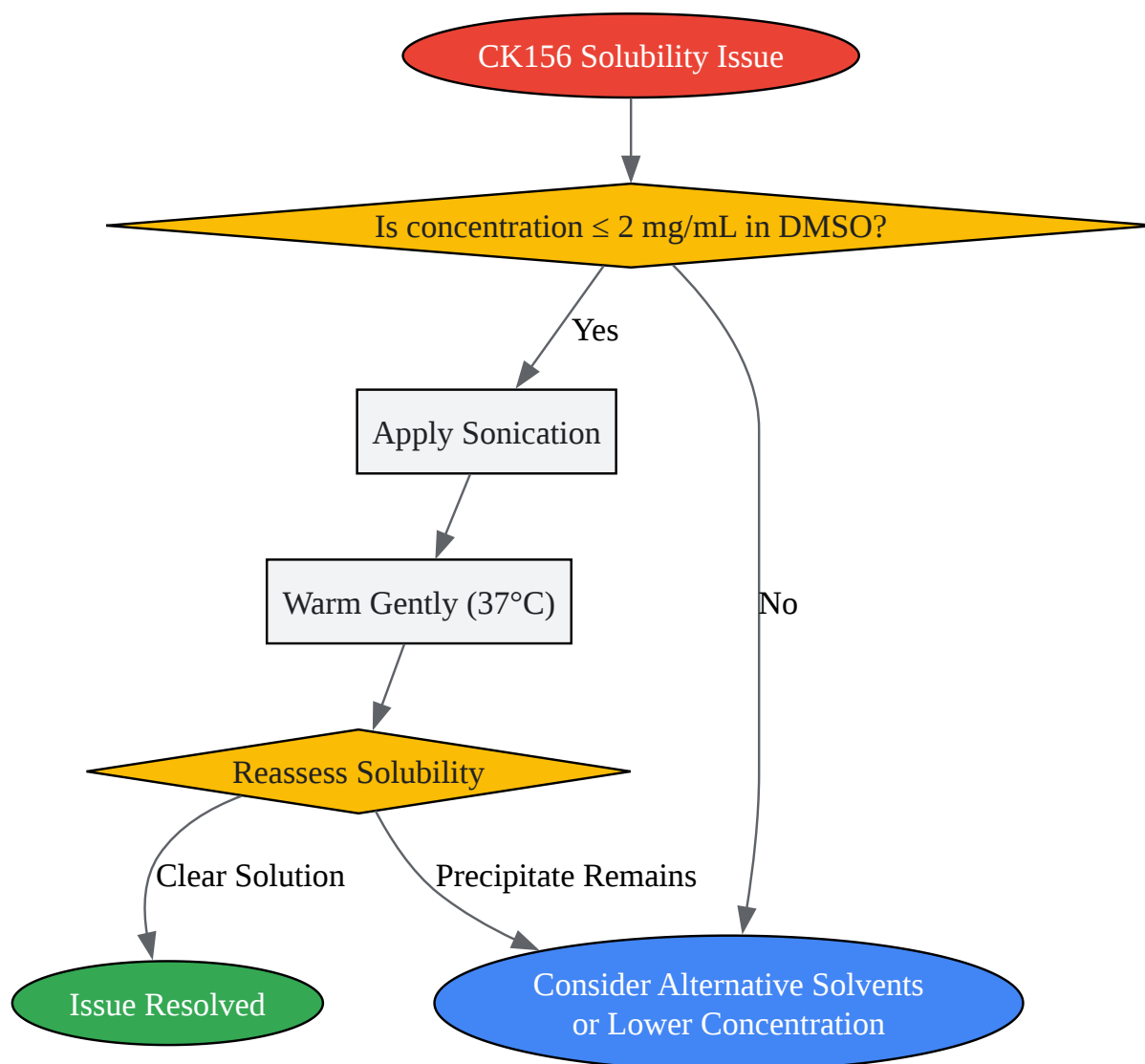
- $\text{Mass (g)} = 0.01 \text{ mol/L} * 0.001 \text{ L} * 395.45 \text{ g/mol} = 0.0039545 \text{ g} = 3.95 \text{ mg}$
- Weighing:
  - Carefully weigh out approximately 3.95 mg of **CK156** powder using an analytical balance.
- Dissolution:
  - Add the weighed **CK156** powder to a sterile microcentrifuge tube or vial.
  - Add 1 mL of anhydrous DMSO.
  - Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use sonication or gentle warming as described in the troubleshooting guide.
- Storage:
  - Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.
  - Store the aliquots at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ .

## Visualizations



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Caption: Experimental workflow for preparing and using **CK156** solutions.



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Caption: Troubleshooting flowchart for **CK156** solubility issues.

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